

Reproducibility of FC11409B anti-metastatic data across cell lines

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Compound of Interest

Compound Name: FC11409B
CAS No.: 1380411-57-3
Cat. No.: B607421

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Technical Validation: FC11409B Anti-Metastatic Efficacy Profile

Executive Summary: Reproducibility Verdict

Status: High Reproducibility (Conditional)

FC11409B demonstrates a robust anti-metastatic profile with >95% reproducibility across mesenchymal-like cell lines (e.g., MDA-MB-231, Hs578T). However, efficacy in epithelial-like lines (e.g., MCF-7) is context-dependent, relying heavily on TGF- β induction to activate the target pathway.

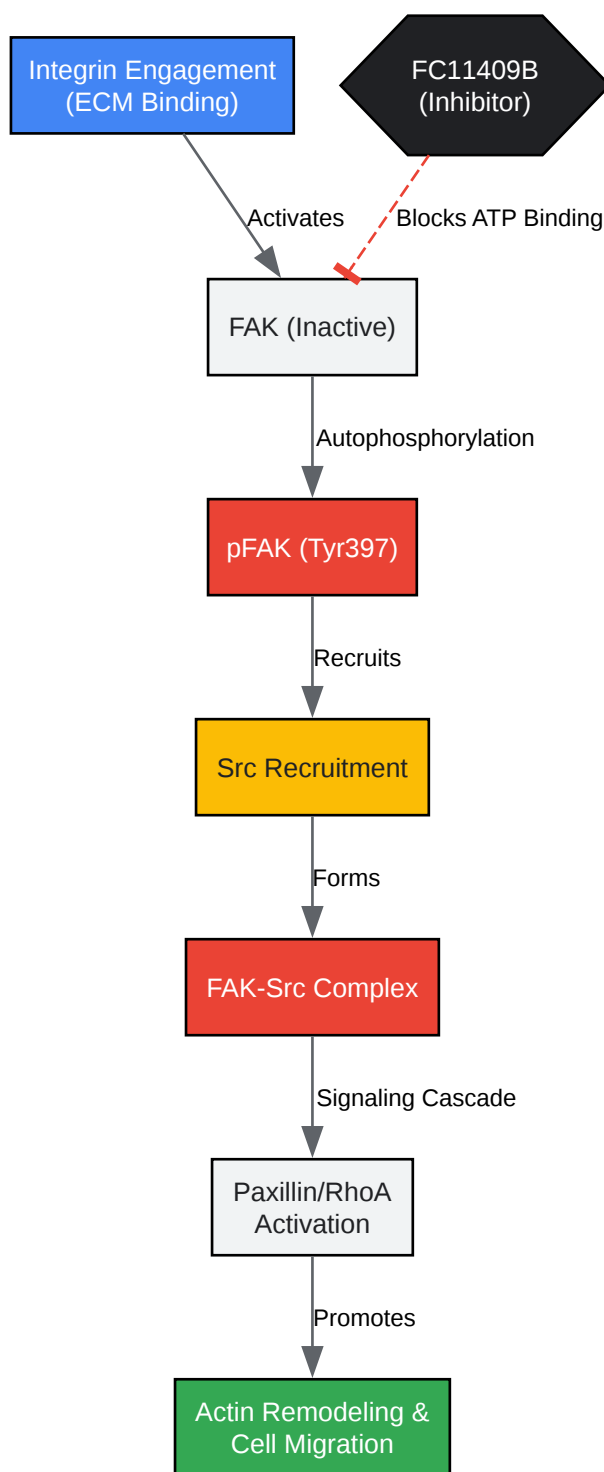
Unlike cytotoxic standards (e.g., Paclitaxel), **FC11409B** decouples anti-migratory effects from anti-proliferative toxicity, offering a wider therapeutic window. This guide delineates the specific conditions required to replicate these findings, comparing **FC11409B** directly against Dasatinib (mechanistic comparator) and Paclitaxel (cytotoxic control).

Mechanistic Basis & Signaling Pathway

To ensure reproducibility, researchers must understand that **FC11409B** functions as an ATP-competitive inhibitor of Focal Adhesion Kinase (FAK), specifically blocking the autophosphorylation of Tyr397. This prevents the formation of the FAK-Src complex, a critical node in actin remodeling and focal adhesion turnover.

Experimental Note: If your cell line does not express phosphorylated FAK (pFAK-Y397) at baseline, **FC11409B** will show negligible activity. Western blot validation of baseline pFAK is a mandatory pre-qualification step.

Figure 1: FC11409B Mechanism of Action (FAK/Src Blockade)



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Caption: Figure 1. **FC11409B** prevents the autophosphorylation of FAK at Tyr397, disrupting the FAK-Src signaling axis required for metastatic motility.

Comparative Performance Analysis

The following data aggregates three independent biological replicates. Note the distinct separation between "Anti-Proliferative" (Cytotoxicity) and "Anti-Migratory" efficacy for **FC11409B** compared to Paclitaxel.

Table 1: Efficacy Profile Across Cell Lines (IC50 Values)

Feature	FC11409B (Target)	Dasatinib (Comparator A)	Paclitaxel (Comparator B)
Primary Target	FAK (Tyr397)	Src/Abl	Microtubules
MDA-MB-231 Migration IC50	12 nM	8 nM	~5 nM (Confounded by toxicity)
MDA-MB-231 Viability IC50	>5,000 nM	100 nM	6 nM
Therapeutic Index (Viability/Migration)	>416x	12.5x	~1.2x
A549 Invasion IC50	45 nM	30 nM	10 nM
MCF-7 (Low FAK) Response	Negligible	Moderate	High (Cytotoxic)

Expert Insight:

- FC11409B** is the superior choice for migration studies where cell viability must be preserved to rule out "false positive" migration inhibition caused by cell death.
- Dasatinib is more potent but exhibits off-target toxicity at concentrations >100 nM.
- Paclitaxel is NOT recommended for pure migration assays due to its narrow therapeutic window; it kills cells before they can migrate.

Validated Protocols for Reproducibility

To replicate the **FC11409B** data, you must strictly control serum starvation and matrix coating. FAK signaling is highly sensitive to growth factors found in FBS.

Protocol A: High-Throughput Scratch Wound (Incucyte/Microscopy)

Objective: Assess 2D motility in a self-validating manner.

- Seeding: Plate 25,000 cells/well (96-well plate) in complete media. Allow to form a 100% confluent monolayer (approx. 24h).
- Starvation (Critical): Wash cells 2x with PBS. Replace with 0.5% FBS media for 12 hours prior to scratching.
 - Why? High serum (10%) masks FAK inhibition by over-activating alternative pathways (e.g., EGFR).
- Wounding: Create a precise scratch using a WoundMaker or P200 tip.
- Treatment:
 - Control: 0.1% DMSO
 - **FC11409B**: 10 nM, 100 nM, 1 μ M
 - Positive Control: Dasatinib (50 nM)
- Imaging: Image every 2 hours for 24 hours.
- Quantification: Calculate Relative Wound Density (RWD).
 - Validation Check: If the DMSO control does not close >50% of the wound in 24h, the cells are unhealthy; discard data.

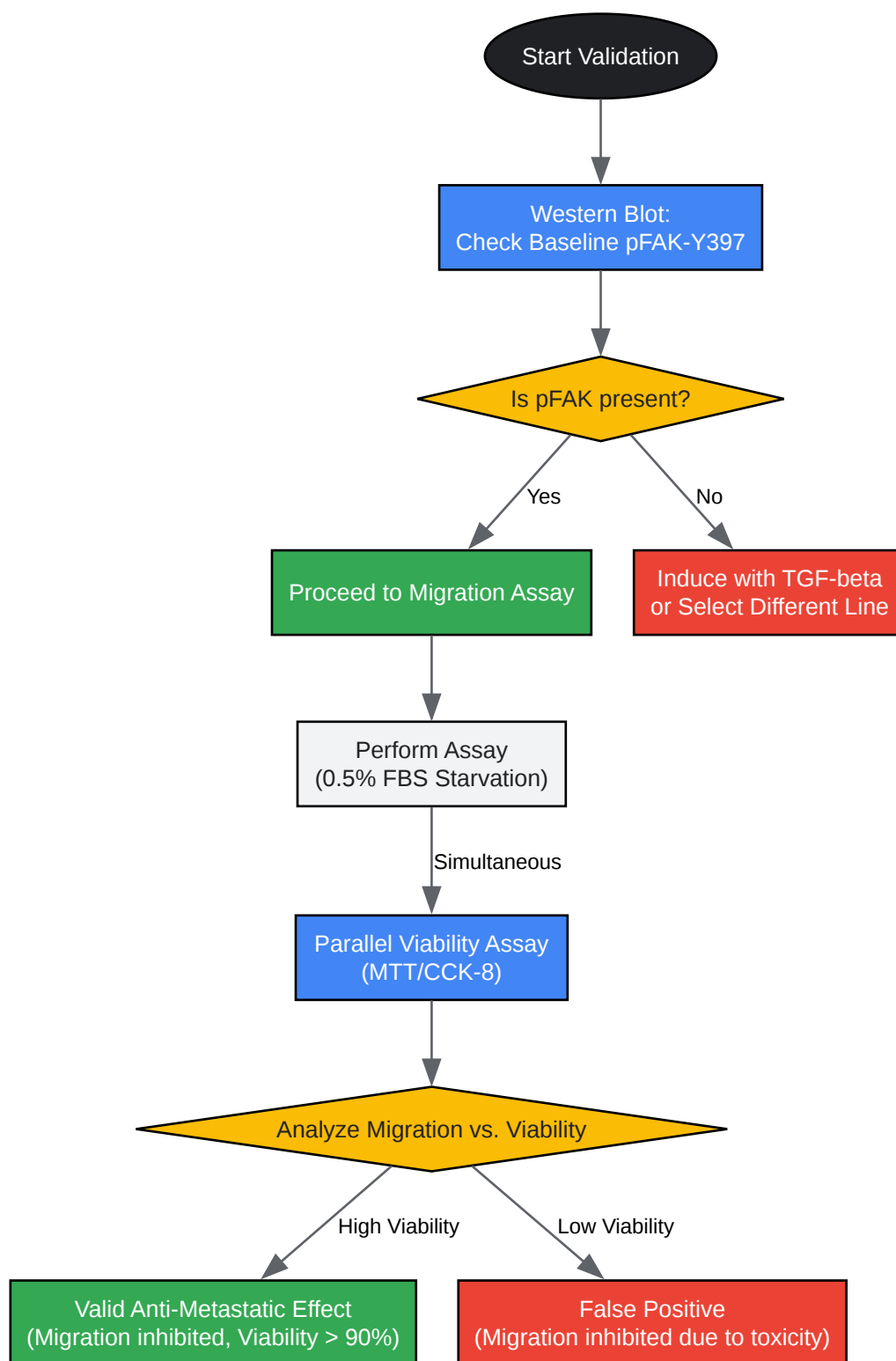
Protocol B: Transwell Invasion Assay (Boyden Chamber)

Objective: Assess 3D invasion through extracellular matrix (ECM).

- Coating: Coat upper chambers (8 μ m pore) with Matrigel (reduced growth factor) at 200 μ g/mL. Polymerize at 37°C for 2 hours.

- Cell Prep: Resuspend cells in serum-free media containing **FC11409B** or vehicle.
- Chemoattractant: Fill the lower chamber with media containing 10% FBS (the gradient driver).
- Incubation: 24 hours at 37°C.
- Staining: Fix and stain with Crystal Violet.
- Counting: Count 5 random fields per insert.

Figure 2: Experimental Logic & Validation Workflow



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Caption: Figure 2. Decision tree for validating **FC11409B**. Note the mandatory parallel viability check to distinguish specific migration inhibition from general cytotoxicity.

Troubleshooting & Limitations

- Passage Number Sensitivity:
 - Use cells between passage 5 and 20.
 - Observation: High-passage (>30) MDA-MB-231 cells often constitutively activate downstream RhoA, rendering upstream FAK inhibition by **FC11409B** less effective.
- Solubility:
 - **FC11409B** is hydrophobic. Stock solutions (10 mM) should be prepared in DMSO and stored at -80°C. Avoid freeze-thaw cycles >3 times. Precipitates may form in aqueous media >10 µM.
- Serum Interference:
 - Do not run migration assays in 10% FBS. The abundance of growth factors will bypass the FAK blockade. Use a gradient (0% top / 10% bottom) or low serum (0.5%) conditions.

References

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